

Introduction: The Significance of the Isoxazole Scaffold

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Compound of Interest

Compound Name: 3-(3-Methoxyisoxazol-5-yl)propanal
Cat. No.: B13590485

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The isoxazole ring is a prominent five-membered heterocycle that serves as a cornerstone in the architecture of numerous biologically active compounds.^{[1][2]} Its presence in both natural products and synthetic pharmaceuticals underscores its versatility and importance in medicinal chemistry.^{[2][3]} Isoxazole derivatives are known to exhibit a wide array of pharmacological activities, including anti-inflammatory, antibacterial, anticancer, and anticonvulsant properties.^{[2][4]} The incorporation of an isoxazole moiety can enhance the physicochemical properties of a molecule, making it a valuable scaffold in the design of novel therapeutics.^[4] The subject of this guide, **3-(3-methoxyisoxazol-5-yl)propanal**, combines this privileged heterocycle with a reactive propanal side chain, suggesting its potential as a versatile intermediate in organic synthesis and drug discovery.

Predicted Chemical and Physical Properties

The chemical and physical properties of **3-(3-methoxyisoxazol-5-yl)propanal** can be inferred from its constituent functional groups: the 3-methoxyisoxazole ring and the propanal chain.

Table 1: Predicted Physicochemical Properties

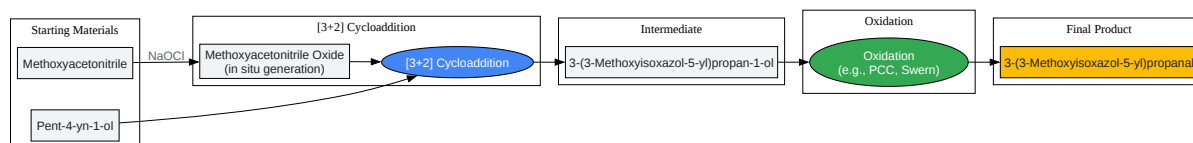
Property	Predicted Value/Characteristic	Rationale
Molecular Formula	C7H9NO3	Based on structural components.
Molecular Weight	155.15 g/mol	Calculated from the molecular formula.
Appearance	Colorless to pale yellow liquid or low-melting solid	Aldehydes and methoxy-substituted heterocycles are often liquids or low-melting solids.[5]
Boiling Point	Estimated > 200 °C at 760 mmHg	Similar structures like 3-(3-Methylisoxazol-5-yl)propan-1-ol have a boiling point of 270.5°C.[6]
Solubility	Soluble in common organic solvents (e.g., DMSO, ethanol, dichloromethane). Limited solubility in water.	The presence of the polar aldehyde and isoxazole groups suggests some water solubility, but the overall hydrocarbon character would limit it.[7]
Stability	The aldehyde group is susceptible to oxidation to a carboxylic acid and may undergo polymerization. The compound should be stored under an inert atmosphere and protected from light and heat. [8]	Aldehydes are known for their reactivity and potential for degradation.[8]

Synthesis and Reactivity

Plausible Synthetic Route

A common method for the synthesis of 5-substituted isoxazoles involves the [3+2] cycloaddition of a nitrile oxide with an alkyne.[9] For **3-(3-methoxyisoxazol-5-yl)propanal**, a plausible route

would involve the reaction of methoxyacetonitrile oxide with pent-4-yn-1-ol, followed by oxidation of the resulting alcohol to the aldehyde.



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Caption: Plausible synthetic pathway for **3-(3-Methoxyisoxazol-5-yl)propanal**.

Expected Reactivity

The propanal moiety imparts significant reactivity to the molecule. Key reactions include:

- Oxidation: The aldehyde can be readily oxidized to the corresponding carboxylic acid, 3-(3-methoxyisoxazol-5-yl)propanoic acid, using standard oxidizing agents.
- Reduction: Reduction of the aldehyde will yield the primary alcohol, 3-(3-methoxyisoxazol-5-yl)propan-1-ol.
- Nucleophilic Addition: The electrophilic aldehyde carbon is susceptible to attack by various nucleophiles, including Grignard reagents, organolithium compounds, and cyanide, leading to a diverse range of derivatives.
- Reductive Amination: Reaction with amines in the presence of a reducing agent will form corresponding secondary or tertiary amines, a crucial transformation in drug synthesis.
- Wittig Reaction: Reaction with phosphorus ylides can be used to form alkenes, extending the carbon chain.

Analytical Characterization

A comprehensive analytical approach is essential to confirm the identity and purity of **3-(3-methoxyisoxazol-5-yl)propanal**.

Spectroscopic Analysis

Table 2: Predicted Spectroscopic Data

Technique	Expected Observations
¹ H NMR	- Aldehydic proton (CHO) singlet around δ 9.5-10.0 ppm. - Methoxy group (OCH ₃) singlet around δ 3.8-4.2 ppm. - Isoxazole ring proton singlet around δ 6.0-6.5 ppm. - Two methylene groups (-CH ₂ CH ₂ -) appearing as triplets.
¹³ C NMR	- Aldehydic carbon (C=O) signal around δ 190-200 ppm. - Methoxy carbon (OCH ₃) signal around δ 55-60 ppm. - Signals for the isoxazole ring carbons. - Signals for the two methylene carbons.
FT-IR	- Strong C=O stretching vibration for the aldehyde at \sim 1720-1740 cm ⁻¹ . - C-H stretch of the aldehyde proton around 2720 and 2820 cm ⁻¹ . - C-O stretching for the methoxy group. - C=N and N-O stretching vibrations characteristic of the isoxazole ring.[10]
Mass Spectrometry	- Molecular ion peak (M ⁺) corresponding to the molecular weight. - Fragmentation patterns characteristic of aldehydes and isoxazoles.

Chromatographic Methods

High-Performance Liquid Chromatography (HPLC) would be the primary method for assessing the purity of **3-(3-methoxyisoxazol-5-yl)propanal**.[\[11\]](#) Due to the potential for instability,

derivatization might be considered for more robust analysis, although direct analysis using appropriate mobile phases and columns is also feasible.[12]

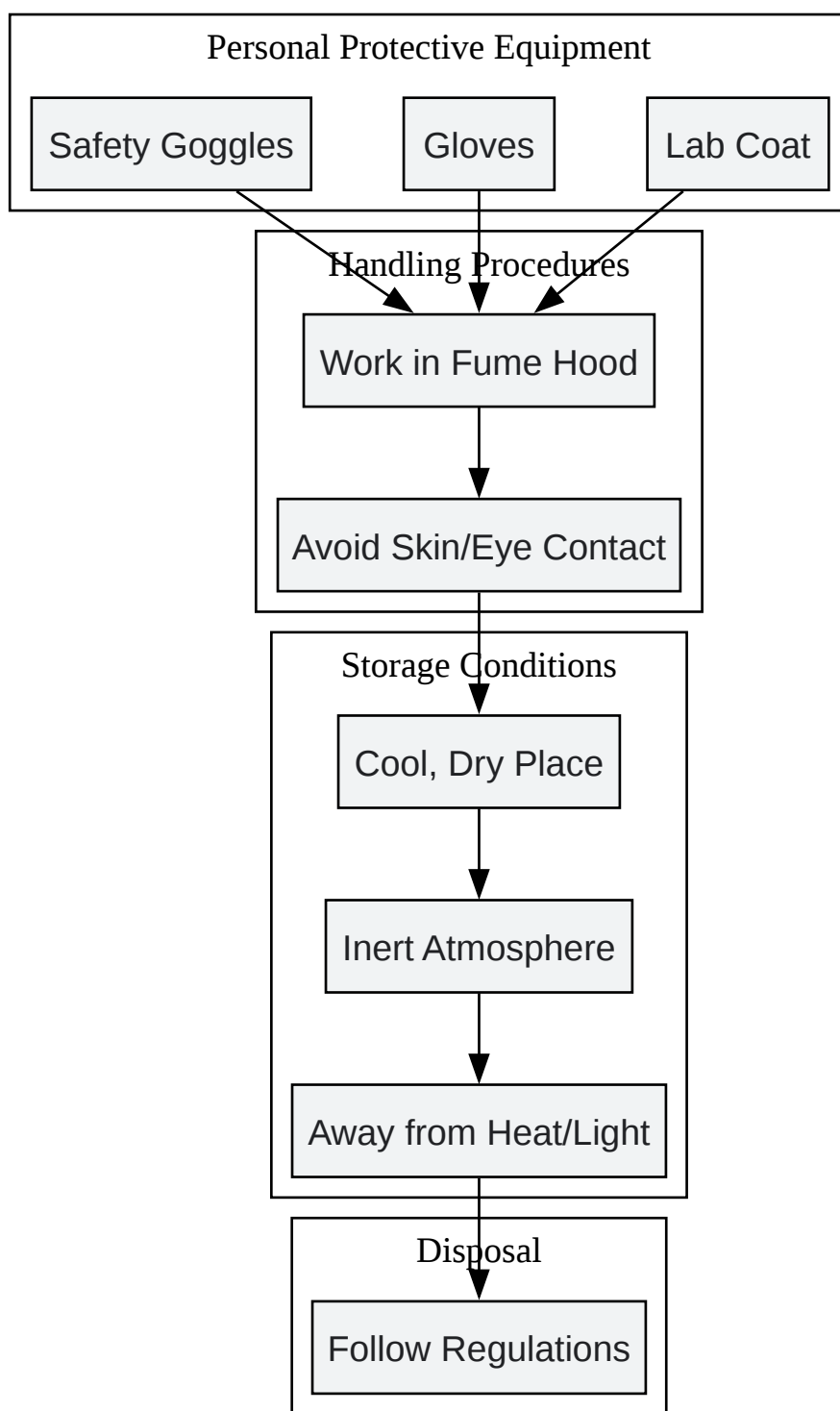
Protocol 1: General HPLC Method for Purity Assessment

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid.
- Gradient Program: Start with 10% B, ramp to 90% B over 15 minutes, hold for 5 minutes, and then return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength determined by a UV scan (likely around 220-260 nm).
- Injection Volume: 10 μ L.
- Sample Preparation: Dissolve the sample in the initial mobile phase composition.

Safety and Handling

While specific toxicity data for **3-(3-methoxyisoxazol-5-yl)propanal** is unavailable, precautions should be taken based on the general hazards of aldehydes and heterocyclic compounds.[13][14]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, gloves, and a lab coat.[14]
- Handling: Handle in a well-ventilated area, preferably in a fume hood, to avoid inhalation of vapors.[15] Avoid contact with skin and eyes.[13]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away from heat, light, and oxidizing agents.[8][16] Storage under an inert atmosphere (e.g., argon or nitrogen) is recommended to prevent oxidation.[8]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.



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Caption: Recommended safety and handling workflow.

Conclusion

3-(3-Methoxyisoxazol-5-yl)propanal represents a promising, albeit under-characterized, building block for medicinal chemistry and organic synthesis. Its combination of a biologically relevant isoxazole core and a synthetically versatile aldehyde functional group opens avenues for the creation of novel and complex molecular architectures. The predictive information provided in this guide, based on the established chemistry of its constituent parts, offers a solid foundation for researchers to safely handle, characterize, and utilize this compound in their scientific endeavors. Further empirical studies are warranted to fully elucidate its chemical and biological properties.

References

- Natural products-isoxazole hybrids: A review of developments in medicinal chemistry. (2024). *Frontiers in Chemistry*. [\[Link\]](#)
- Medicinal and Biological Significance of Isoxazole A Highly Important Scaffold for Drug Discovery. (2011). *Asian Journal of Research in Chemistry*. [\[Link\]](#)
- Medicinal Chemistry Perspective of Fused Isoxazole Derivatives. (2020). *Mini-Reviews in Medicinal Chemistry*. [\[Link\]](#)
- Therapeutic Potential of Isoxazole–(Iso)oxazole Hybrids: Three Decades of Research. (2025). *International Journal of Molecular Sciences*. [\[Link\]](#)
- A review of isoxazole biological activity and present synthetic techniques. (2023). *World Journal of Advanced Research and Reviews*. [\[Link\]](#)
- SAFETY DATA SHEET - Carl ROTH. (2022). Carl ROTH. [\[Link\]](#)
- Methoxy Propanol - Chemius. (n.d.). Chemius. [\[Link\]](#)
- Analytical Methods. (n.d.). RSC Publishing. [\[Link\]](#)
- NMR Chemical Shifts. (1997). *The Journal of Organic Chemistry*. [\[Link\]](#)
- Research Article Biological and Molecular Chemistry Investigating the Synthesis of (3-para-tolyl-isoxazol-5-yl)methanol Derivati. (2024). *Biological and Molecular Chemistry*. [\[Link\]](#)

- Supporting information Green method synthesis of 3-methyl-4-(hetero)aryl methylene isoxazole-5(4H)-ones using WEOFPA/glycerol. (n.d.). RSC. [[Link](#)]
- Analytical Methodology for Characterization of Reactive Starting Materials and Intermediates Commonly Used in the Synthesis of Small Molecule Pharmaceuticals. (2017). American Pharmaceutical Review. [[Link](#)]
- Methional - Wikipedia. (n.d.). Wikipedia. [[Link](#)]
- 3-(3-Methylisoxazol-5-yl)propan-1-ol | 105658-49-9. (n.d.). BuyersGuideChem. [[Link](#)]

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Sources

- 1. Natural products-isoxazole hybrids: A review of developments in medicinal chemistry - Arabian Journal of Chemistry [arabjchem.org]
- 2. ajrconline.org [ajrconline.org]
- 3. Medicinal Chemistry Perspective of Fused Isoxazole Derivatives - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. A review of isoxazole biological activity and present synthetic techniques - Int J Pharm Chem Anal [ijpca.org]
- 5. Methional - Wikipedia [en.wikipedia.org]
- 6. buyersguidechem.com [buyersguidechem.com]
- 7. scs.illinois.edu [scs.illinois.edu]
- 8. fishersci.com [fishersci.com]
- 9. biolmolchem.com [biolmolchem.com]
- 10. rsc.org [rsc.org]
- 11. pubs.rsc.org [pubs.rsc.org]
- 12. americanpharmaceuticalreview.com [americanpharmaceuticalreview.com]

- [13. carlroth.com \[carlroth.com\]](#)
- [14. fishersci.com \[fishersci.com\]](#)
- [15. Mobile \[my.chemius.net\]](#)
- [16. assets.thermofisher.com \[assets.thermofisher.com\]](#)
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